

Application Notes and Protocols for High-Throughput Screening with Dyrk1A-IN-8

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Compound of Interest

Compound Name: Dyrk1A-IN-8

Cat. No.: B15577264

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Introduction

Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A) is a serine/threonine kinase that plays a critical role in a variety of cellular processes, including cell cycle regulation, neuronal development, and apoptosis.[1][2][3] Its dysregulation has been implicated in several pathological conditions, including Down syndrome, Alzheimer's disease, and certain types of cancer.[1][4] As a negative regulator of the cell cycle, inhibition of DYRK1A has emerged as a promising therapeutic strategy to promote cell proliferation, particularly in the context of regenerative medicine.[5][6]

Dyrk1A-IN-8, also known as ID-8, is an inhibitor of DYRK1A.[5][7] High-throughput screening has identified ID-8 as a compound that can stimulate the proliferation of human kidney tubular epithelial cells and embryonic stem cells.[5][7] These application notes provide detailed protocols for utilizing **Dyrk1A-IN-8** in high-throughput screening (HTS) campaigns to identify modulators of cell proliferation and for characterizing its inhibitory activity against DYRK1A.

Quantitative Data

The following tables summarize the quantitative data for **Dyrk1A-IN-8** (ID-8) and other relevant DYRK1A inhibitors.

Table 1: Inhibitor Activity against DYRK1A

Compound	Target	Kd (nM)	IC50 (nM)	Assay Type	Reference
Dyrk1A-IN-8 (ID-8)	DYRK1A	120	-	Competition Binding Assay	[5]
Harmine	DYRK1A	5.1	~50	Competition Binding Assay, Kinase Assay	[5][8]
Dyrk1A-IN-3	DYRK1A	-	76	Not Specified	[4]

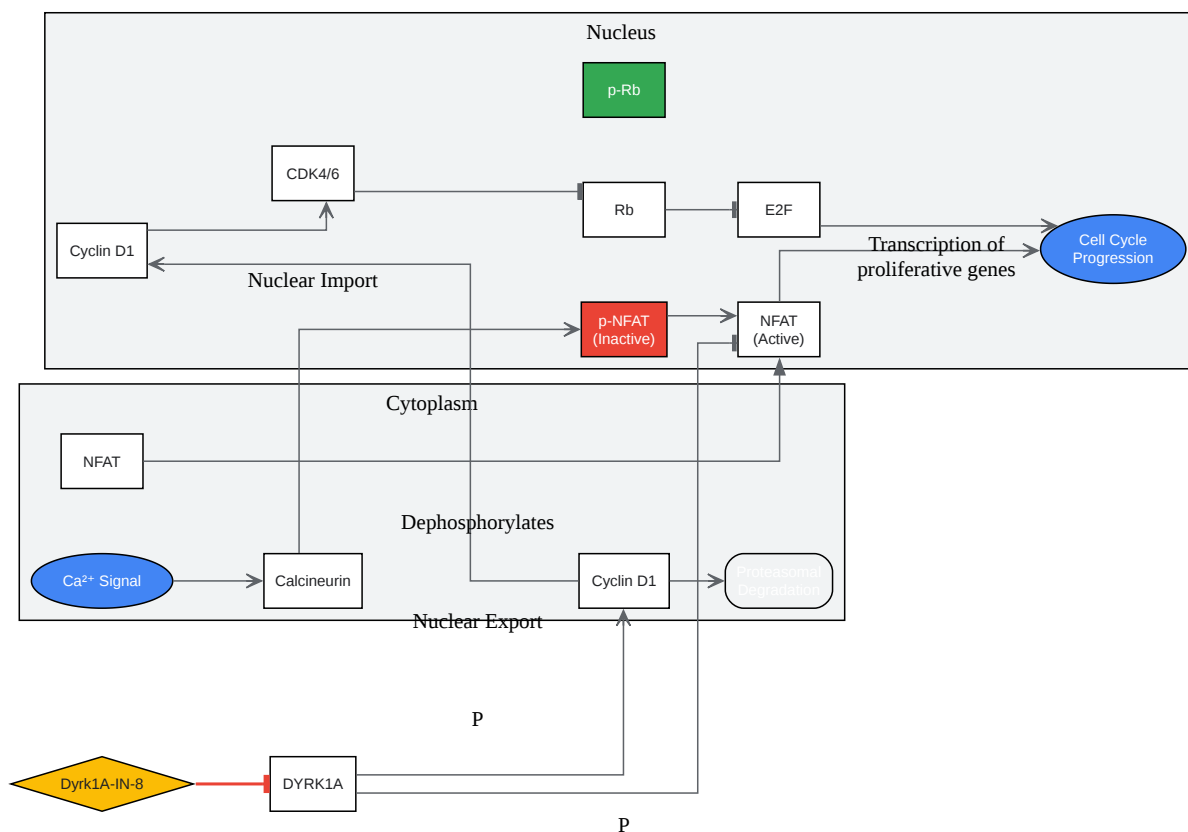
Table 2: Kinase Selectivity of **Dyrk1A-IN-8** (ID-8) and Harmine

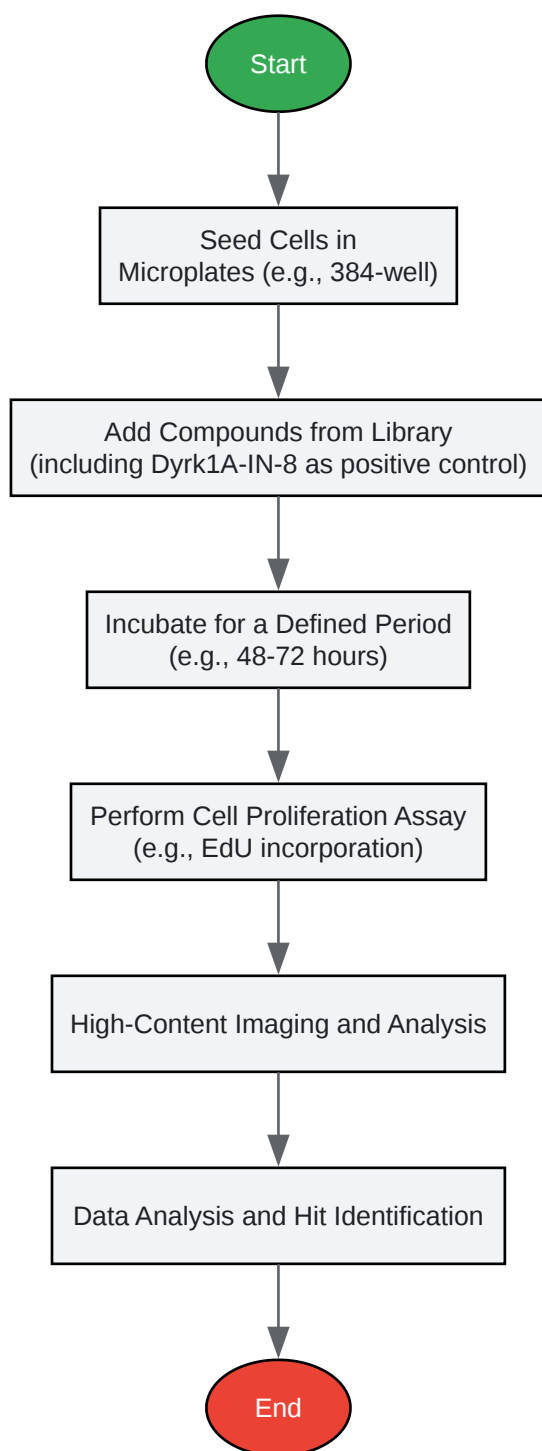
Compound	DYRK1A Kd (nM)	DYRK2 Kd (nM)	Reference
Dyrk1A-IN-8 (ID-8)	120	>30,000	[5]
Harmine	5.1	310	[5]

Signaling Pathways and Experimental Workflows

DYRK1A Signaling Pathway in Cell Cycle Regulation

DYRK1A negatively regulates cell cycle progression by phosphorylating key proteins such as Cyclin D1, leading to its degradation, and modulating the activity of transcription factors like NFAT (Nuclear Factor of Activated T-cells).[6][9] Inhibition of DYRK1A by **Dyrk1A-IN-8** can therefore promote cell cycle entry and proliferation.





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